

Molecular structure and properties of narasin sodium.

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Compound of Interest

Compound Name: Narasin sodium

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Narasin Sodium: A Comprehensive Technical Guide

Narasin sodium, the sodium salt of the polyether ionophore antibiotic narasin, is a significant compound in veterinary medicine and a subject of growing interest in biomedical research. This technical guide provides an in-depth overview of its molecular structure, physicochemical properties, mechanism of action, and applications, with a focus on the experimental methodologies used in its study.

Molecular and Physicochemical Profile

Narasin is a polyether antibiotic produced by the fermentation of *Streptomyces aureofaciens*.^[1] It is structurally similar to salinomycin, with the addition of a methyl group.^[1] The commercially available form is typically the sodium salt, which is prepared from narasin by taking advantage of the carboxylic acid that readily ionizes and forms a salt in sodium hydroxide solutions.^{[2][3]}

Chemical Structure and Identity

The chemical identity of **narasin sodium** is well-defined.

Table 1: Chemical Identification of Narasin and **Narasin Sodium**

Identifier	Narasin	Narasin Sodium
IUPAC Name	α -ethyl-6-[5-[2-(5-ethyltetrahydro-5-hydroxy-6-methyl-2H-pyran-2-yl)-15-hydroxy-2, 10, 12-trimethyl-1, 6, 8- trioxadispiro [4.1. 5.3] pentadec-13-en-9-yl]-2-hydroxy-1, 3-dimethyl-4oxoheptyl] tetrahydro-3,5-dimethyl-2H-pyran-2-acetic acid[4]	Not specified
Synonyms	4-Methylsalinomycin, Narasin A[5][6]	4-Methylsalinomycin sodium salt, Monteban[3][6][7]
CAS Number	55134-13-9[5]	58331-17-2[2]
Molecular Formula	C43H72O11[5]	C43H71NaO11[2]
Molecular Weight	765.0 g/mol [5]	787.0 g/mol [2]

Physicochemical Properties

The physical and chemical characteristics of **narasin sodium** dictate its handling, formulation, and biological activity.

Table 2: Physicochemical Properties of Narasin and **Narasin Sodium**

Property	Value
Appearance	White solid[2][5]
Melting Point (crystalline narasin sodium salt)	158 - 160°C[4][8][9]
Solubility	Soluble in ethanol, methanol, DMF, DMSO, acetone, benzene, chloroform, and ethyl acetate.[2][4][6][8][10] Limited water solubility.[2][4][8][10]
Storage Conditions	-20°C[2][5]
Purity (typical)	>98% by HPLC[2][5]

Mechanism of Action

Narasin's biological activity is primarily attributed to its function as an ionophore, a molecule that facilitates the transport of ions across lipid membranes.

Ionophore Activity

Narasin forms lipid-soluble, dynamically reversible complexes with monovalent cations, with a preference for K⁺, Na⁺, and Rb⁺. [4][8][11][12] It acts as a carrier, mediating an electrically neutral exchange-diffusion of these ions across cellular membranes. [4][8][11][12] This disruption of the natural transmembrane ion gradients and electrical potentials has profound effects on cellular function and metabolism, ultimately leading to cell death in susceptible organisms. [4][5][8][11][12] Gram-negative bacteria are not susceptible because their cell walls prevent the passage of these hydrophobic ionophore molecules. [5]

Caption: Narasin's ionophore mechanism of action.

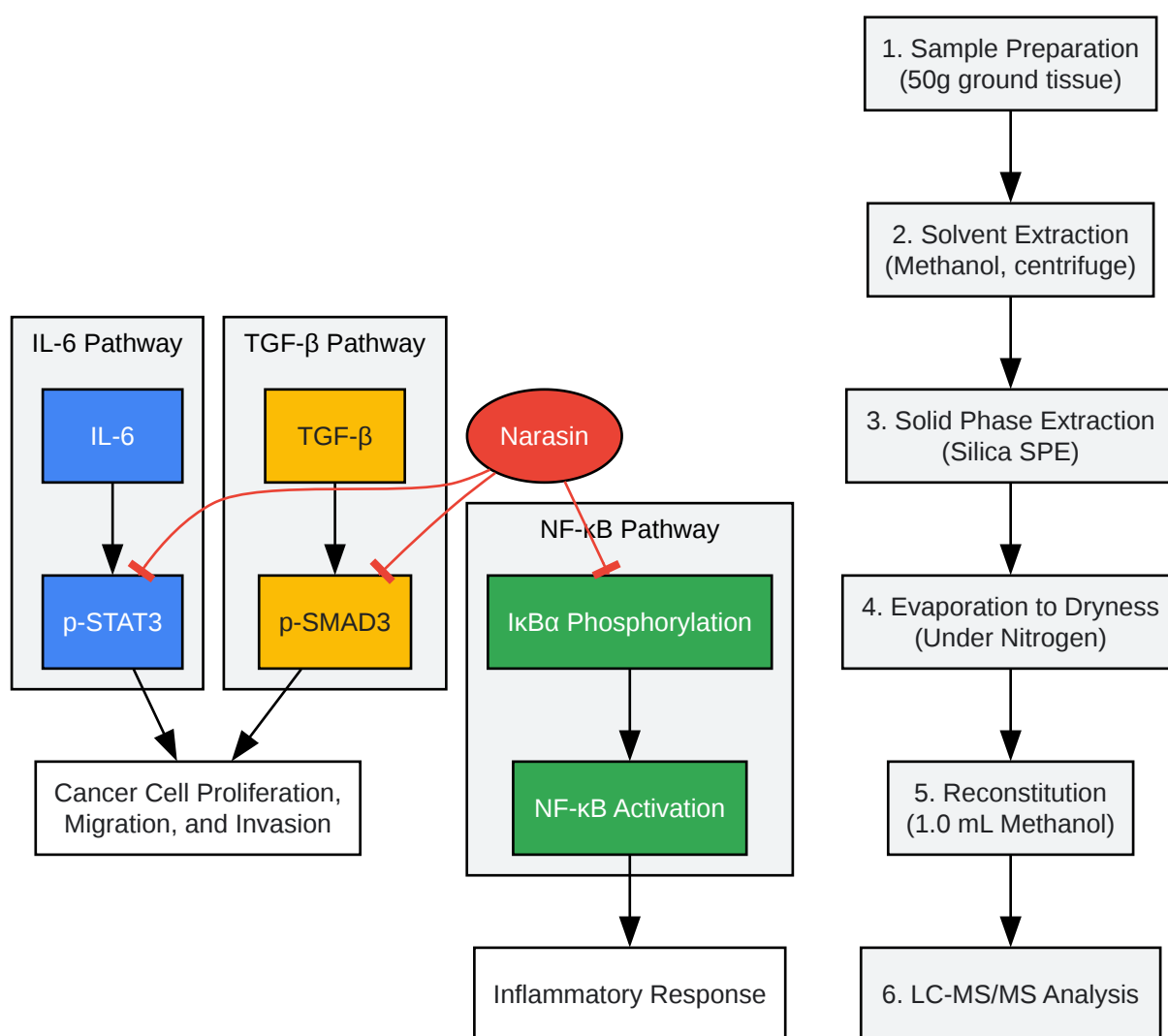
Anticancer and Anti-inflammatory Signaling

Beyond its ionophoric properties, narasin has been shown to modulate specific cellular signaling pathways, particularly in the context of cancer and inflammation.

- **NF-κB Signaling Inhibition:** Narasin can dampen NF-κB signaling by suppressing the phosphorylation of IκBα. [7][13][14][15] The NF-κB pathway is crucial in regulating immune

responses, inflammation, cell proliferation, and apoptosis.[13][15]

- Induction of Apoptosis: In glioma cells, narasin has been demonstrated to induce apoptosis mediated by the tumor necrosis factor-related apoptosis-inducing ligand (TRAIL) through endoplasmic reticulum (ER) stress.[13][16][17]
- Inhibition of Cancer Metastasis: Studies in estrogen receptor-positive (ER+) breast cancer models have shown that narasin can inhibit tumor metastasis and growth by inactivating the TGF- β /SMAD3 and IL-6/STAT3 signaling pathways.[12]



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References

- 1. Narasin - Wikipedia [en.wikipedia.org]
- 2. toku-e.com [toku-e.com]
- 3. agscientific.com [agscientific.com]
- 4. fao.org [fao.org]
- 5. toku-e.com [toku-e.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Narasin (sodium salt) - Cayman Chemical [bioscience.co.uk]
- 8. fao.org [fao.org]
- 9. scispace.com [scispace.com]
- 10. famic.go.jp [famic.go.jp]
- 11. Narasin | Anticoccidial drugs | Drugs | Various | Poultrymed [poultrymed.com]
- 12. Narasino | 55134-13-9 | Benchchem [benchchem.com]
- 13. apexbt.com [apexbt.com]
- 14. medchemexpress.com [medchemexpress.com]
- 15. glpbio.com [glpbio.com]
- 16. molnova.com [molnova.com]
- 17. Narasin (sodium salt) | NF- κ B | TargetMol [targetmol.com]
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